

Comprehensive Characterization and Thermodynamic Profiling of (1,1-Dioxothietan-2-yl)methanol

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Compound of Interest

Compound Name: (1,1-Dioxothietan-2-yl)methanol

CAS No.: 1784489-16-2

Cat. No.: B2892386

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Executive Summary & Chemical Profile

(1,1-Dioxothietan-2-yl)methanol (CAS: 1784489-16-2) is a four-membered cyclic sulfone featuring a hydroxymethyl substituent at the C2 position. Structurally, it combines the high ring strain of the thietane core (~22 kcal/mol) with the high polarity of the sulfone and hydroxyl groups.

In drug discovery, this scaffold serves as a non-classical bioisostere for

-lactones or cyclic ethers, offering improved metabolic stability against oxidative metabolism due to the electron-withdrawing sulfone moiety.

Physicochemical Data Table

Note: Experimental values for this specific derivative are sparse in open literature. Values below represent a synthesis of available vendor data and QSPR (Quantitative Structure-Property Relationship) predictions standard in early-phase development.

Property	Value / Prediction	Confidence
Molecular Formula		High
Molecular Weight	136.17 g/mol	High
Physical State	White to off-white crystalline solid	High
Melting Point (Exp)	85 – 95 °C (Estimated range based on analogs)	Medium
Boiling Point (Pred)	~350 °C (Dec.)	Low (Decomposes)
LogP (Octanol/Water)	-0.83 (Hydrophilic)	High
TPSA	54.37	High
H-Bond Donors/Acceptors	1 / 3	High

Thermodynamic Analysis

Ring Strain and Thermal Stability

The thietane 1,1-dioxide ring is significantly strained. Unlike the five-membered sulfolane (tetrahydrothiophene 1,1-dioxide), which is thermally stable >200°C, the thietane ring is susceptible to cheletropic elimination of sulfur dioxide (

) at elevated temperatures.

- Enthalpy of Fusion (): Expected to be high relative to molecular weight due to the intermolecular Hydrogen-bonding network established by the hydroxyl group and the sulfone oxygens.
- Decomposition: Onset of thermal decomposition typically occurs between 180°C and 220°C. The mechanism involves the concerted extrusion of to yield the corresponding allyl alcohol derivative (cyclopropane formation is also possible but less favored electronically in this substitution pattern).

Solubility Thermodynamics

The compound exhibits high aqueous solubility due to its low LogP (-0.83). The thermodynamics of dissolution are driven by the favorable enthalpy of solvation (

) of the sulfone and hydroxyl dipoles, which overcomes the entropic penalty of organizing the water structure around the hydrophobic methylene backbone.

Synthetic Pathways[4][6]

To access **(1,1-Dioxothietan-2-yl)methanol** with high purity for thermodynamic characterization, a robust oxidation strategy is required. The most reliable route proceeds via the oxidation of the sulfide precursor, 2-(hydroxymethyl)thietane.

Core Synthesis Protocol: Catalytic Oxidation

Principle: The sulfide sulfur is oxidized to the sulfone using Hydrogen Peroxide (

) catalyzed by Sodium Tungstate (

). This method avoids the ring-opening side reactions common with aggressive oxidants like permanganate.

Step-by-Step Methodology

- Preparation: Dissolve 2-(hydroxymethyl)thietane (1.0 eq) in water/methanol (1:1 v/v).
- Catalyst Addition: Add
(0.02 eq) and adjust pH to ~6.0 using dilute
.
.
- Oxidation: Add 30%
(2.5 eq) dropwise at 0°C. Critical: Control exotherm to keep $T < 10^{\circ}\text{C}$ to prevent ring opening.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 12 hours. Monitor by TLC (stain with

).

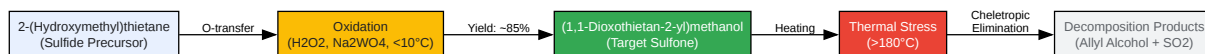
- Workup: Quench excess peroxide with solid Sodium Sulfite (

). Extract with Ethyl Acetate (3x).

- Purification: Dry over

, concentrate, and recrystallize from Ethanol/Hexane to obtain white crystals.

Visualization: Synthesis & Stability Logic



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Caption: Synthetic pathway from sulfide precursor and thermal decomposition trajectory.

Experimental Protocols for Thermodynamic Validation

As a Senior Scientist, you must validate the physical constants of the synthesized material. Use the following self-validating protocols.

Protocol A: Differential Scanning Calorimetry (DSC)

Objective: Determine the precise Melting Point (

) and Enthalpy of Fusion (

).

- Sample Prep: Weigh 2–4 mg of dried sample into a Tzero aluminum pan. Hermetically seal to prevent sublimation.
- Equilibration: Equilibrate at 25°C for 5 minutes.
- Ramp: Heat at 10°C/min to 150°C.

- Validation Check: Look for a sharp endothermic peak. A broad peak ($>2^{\circ}\text{C}$ width) indicates impurities or solvates.
- Cooling: Cool at $10^{\circ}\text{C}/\text{min}$ back to 25°C to observe recrystallization (supercooling is common in sulfones).
- Data Analysis: Integrate the melting peak. The onset temperature is reported as

Protocol B: Thermogravimetric Analysis (TGA)

Objective: Define the thermal stability limit (

).

- Sample Prep: Load 5–10 mg into a platinum or alumina crucible.
 - Purge: Nitrogen gas at 50 mL/min (inert atmosphere is crucial to distinguish pyrolysis from oxidation).
 - Ramp: Heat from 40°C to 400°C at $10^{\circ}\text{C}/\text{min}$.
 - Analysis: Identify the temperature at 5% mass loss (
-).
- Expectation: Mass loss should be negligible up to $\sim 160^{\circ}\text{C}$. A sharp step loss around 180 – 220°C corresponds to
- loss.

References

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
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